

A Researcher's Guide to 2-(2-Butoxyethoxy)acetic Acid Analytical Standards

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Compound of Interest

Compound Name: 2-(2-butoxyethoxy)acetic Acid

Cat. No.: B1266689

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For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount. This guide provides a comparative overview of commercially available high-purity grades of **2-(2-butoxyethoxy)acetic acid**, which can serve as reference materials in the absence of a formally designated Certified Reference Material (CRM). This document outlines the products available from key suppliers, presents a detailed experimental protocol for its quantification, and includes workflow visualizations to aid in both analytical procedures and standard selection.

Comparison of Available Analytical Standards

While a Certified Reference Material (CRM) for **2-(2-butoxyethoxy)acetic acid** is not readily available, several chemical suppliers offer high-purity grades suitable for use as analytical standards. The following table summarizes the key specifications of these products.

Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain detailed purity and characterization data.

Supplier	Product Name	Catalog Number	Stated Purity	Analytical Method(s) Mentioned
TCI America	(2-Butoxyethoxy)acetic Acid	D2491	>98.0%	Gas Chromatography (GC)
HPC Standards	2-(2-Butoxyethoxy)acetic acid	687843	Not specified; supplier of ISO 17034 standards	CoA available on request[1]
Santa Cruz Biotechnology	(2-Butoxyethoxy)acetic Acid	sc-229849	Not specified	CoA available on request[2]
Sigma-Aldrich	(2-Butoxyethoxy)acetic acid, AldrichCPR	CDS000206	Not specified; sold "as-is" without analytical data	N/A

Experimental Protocol: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol describes a robust method for the quantitative analysis of **2-(2-butoxyethoxy)acetic acid** in a sample matrix. This method is adapted from established procedures for the related metabolite, 2-butoxyacetic acid, and involves liquid-liquid extraction followed by derivatization to enhance volatility for GC-MS analysis.

1. Sample Preparation (Liquid-Liquid Extraction)

- Objective: To isolate **2-(2-butoxyethoxy)acetic acid** from the sample matrix.
- Procedure:
 - To 1 mL of the sample (e.g., in an aqueous buffer), add an appropriate internal standard (e.g., a deuterated analog of the analyte).

- Acidify the sample to a pH of approximately 2-3 with hydrochloric acid.
- Add 3 mL of a suitable organic solvent (e.g., ethyl acetate or a mixture of dichloromethane and isopropanol).
- Vortex the mixture for 2 minutes to ensure thorough extraction.
- Centrifuge at 3000 x g for 10 minutes to separate the organic and aqueous phases.
- Carefully transfer the upper organic layer to a clean glass tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.

2. Derivatization

- Objective: To convert the carboxylic acid group into a more volatile ester or silyl ester for GC analysis.
- Procedure (using N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA):
 - To the dried extract, add 50 μ L of BSTFA with 1% TMCS (trimethylchlorosilane) and 50 μ L of a suitable solvent like acetonitrile.
 - Cap the vial tightly and heat at 60-70°C for 30 minutes.
 - Allow the vial to cool to room temperature before GC-MS analysis.

3. GC-MS Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Typical Parameters:
 - GC Column: A mid-polarity capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Injection Volume: 1 μ L.
 - Injector Temperature: 250°C.

- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp: Increase at 10°C/minute to 280°C.
 - Hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantitative analysis, using characteristic ions of the derivatized analyte and internal standard.
 - Mass Range (for full scan): 50-500 amu.

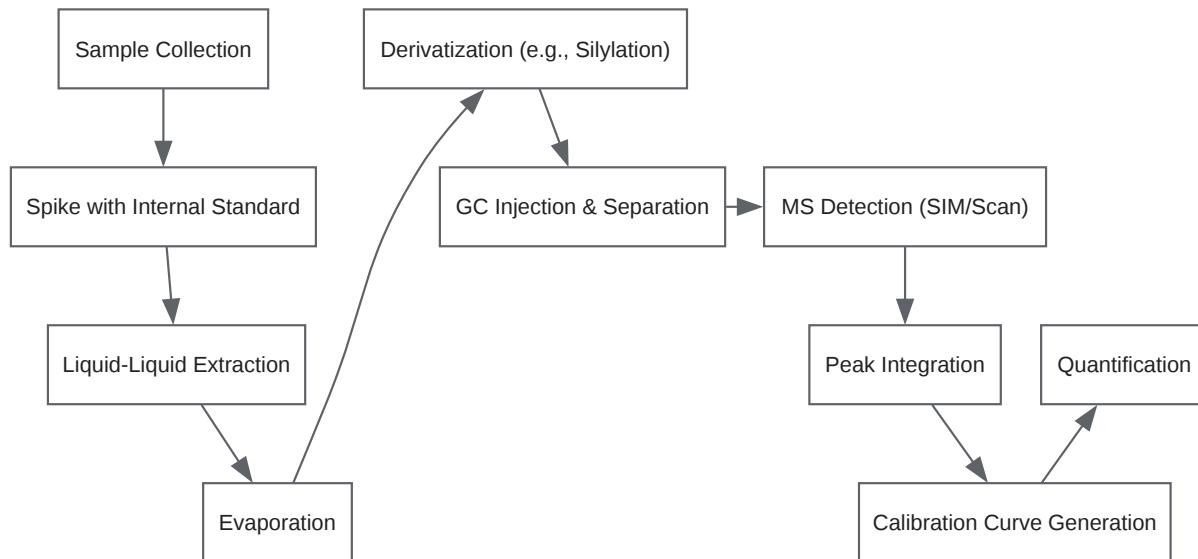
4. Calibration and Quantification

- Prepare a series of calibration standards of **2-(2-butoxyethoxy)acetic acid** in a clean matrix.
- Process the calibration standards using the same extraction and derivatization procedure as the unknown samples.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Determine the concentration of **2-(2-butoxyethoxy)acetic acid** in the unknown samples by interpolation from the calibration curve.

Visualizing Workflows

Analytical Workflow for Quantification

The following diagram illustrates the key steps in the quantitative analysis of **2-(2-butoxyethoxy)acetic acid** using GC-MS.

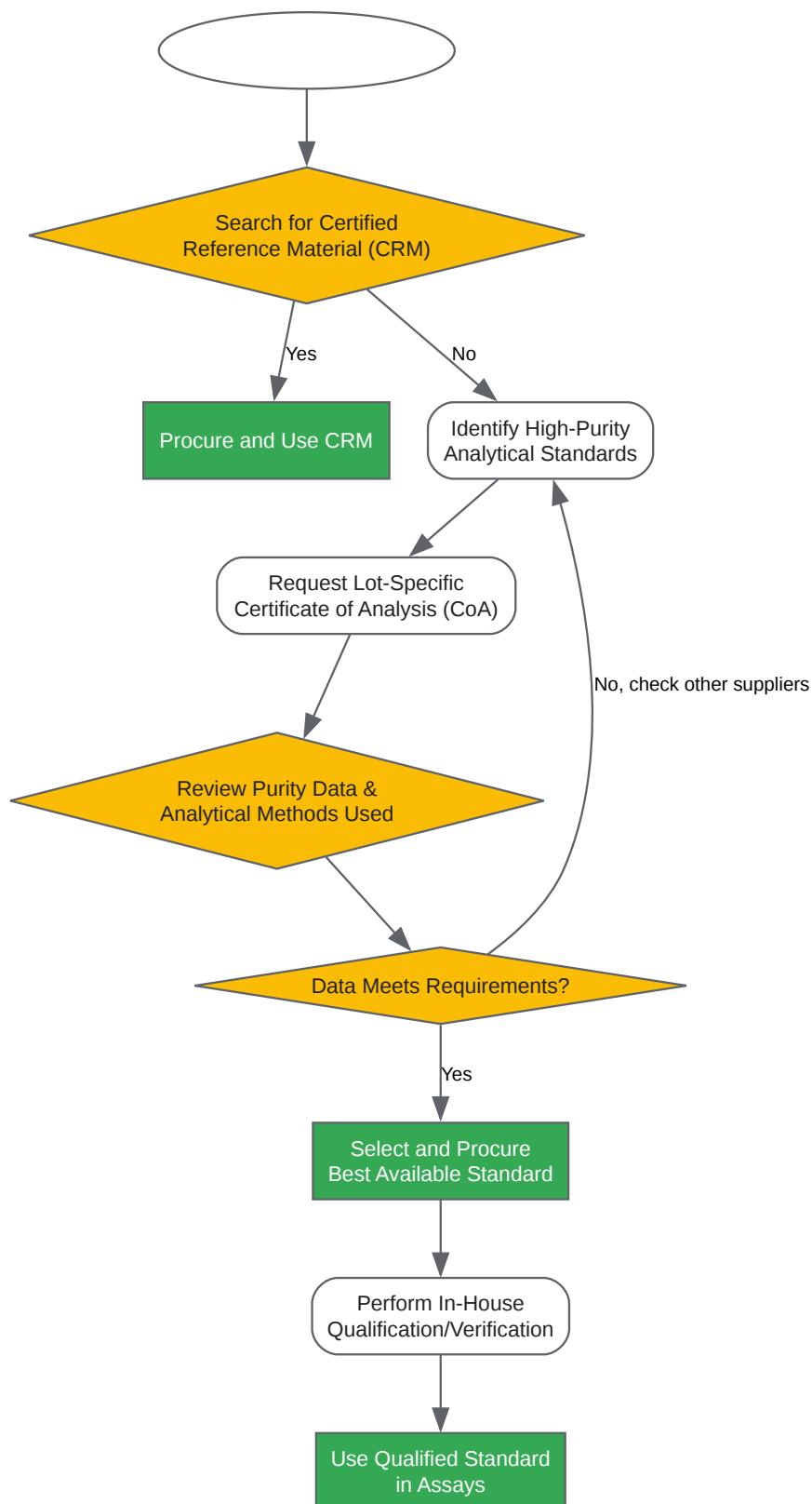


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Caption: GC-MS analytical workflow for **2-(2-butoxyethoxy)acetic acid**.

Logical Workflow for Selecting an Analytical Standard

This diagram outlines a decision-making process for selecting a suitable analytical standard for **2-(2-butoxyethoxy)acetic acid**.



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Caption: Decision workflow for selecting an analytical standard.

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References

- 1. hpc-standards.com [hpc-standards.com]
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